difference between 2-Bromopropane-d1 and d7 isotopes

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Compound of Interest

Compound Name:	*2-Bromopropane-2-d1*
CAS No.:	*4067-80-5*
Cat. No.:	*B110067*

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Chemical Topology and Physicochemical Properties[2]

The fundamental difference lies in the position and extent of deuterium substitution. This alteration impacts the reduced mass of the vibrating bonds, zero-point energy (ZPE), and consequently, the reaction kinetics and spectral properties.[1]

Isotopic Definitions:

- **2-Bromopropane-2-d1**: Deuterium substitution solely at the methine (C2) position.[1]
  - Notation:

    [2][3]
- 2-Bromopropane-d7: Deuterium substitution at the methine (C2) and both methyl (C1, C3) groups.[1]
  - Notation:

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Comparative Properties Table

Property	2-Bromopropane (Native)	2-Bromopropane-2-d1	2-Bromopropane-d7
Formula			
MW (g/mol)	122.99	~124.00	~130.04
Density (g/mL)	1.31	1.321	1.383
Boiling Point	59–60 °C	59 °C	59 °C
Primary NMR Use	Analyte	Secondary KIE Probe	Solvent / Internal Std
CAS Number	75-26-3	4067-80-5	39091-63-9

> *Technical Note: The density increase in d7 (+5.6%) is significant for gravimetric transfers in high-precision synthesis.*

Mechanistic Utility: The Kinetic Isotope Effect (KIE) [2][5][6][7][8]

The choice between d1 and d7 is dictated by the specific mechanistic question being asked. The Kinetic Isotope Effect (

) allows researchers to map the transition state structure.

2-Bromopropane-2-d1: Probing the Alpha-Center

This isotope places the deuterium directly on the carbon bearing the leaving group (alpha-carbon).

- Application: Investigating

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vs.

mechanisms.

- Secondary Deuterium KIE: In an

  reaction, the rate-determining step involves the rehybridization of the alpha-carbon from

  (tetrahedral) to

  (trigonal planar carbocation). The relief of steric crowding and changes in out-of-plane bending vibrations lead to a normal secondary KIE (

).

- Interpretation: If

  (unity), the mechanism likely proceeds via

  where the steric environment is tight in the pentacoordinate transition state, or the bond breaking is not advanced.

2-Bromopropane-d7: Probing Beta-Elimination

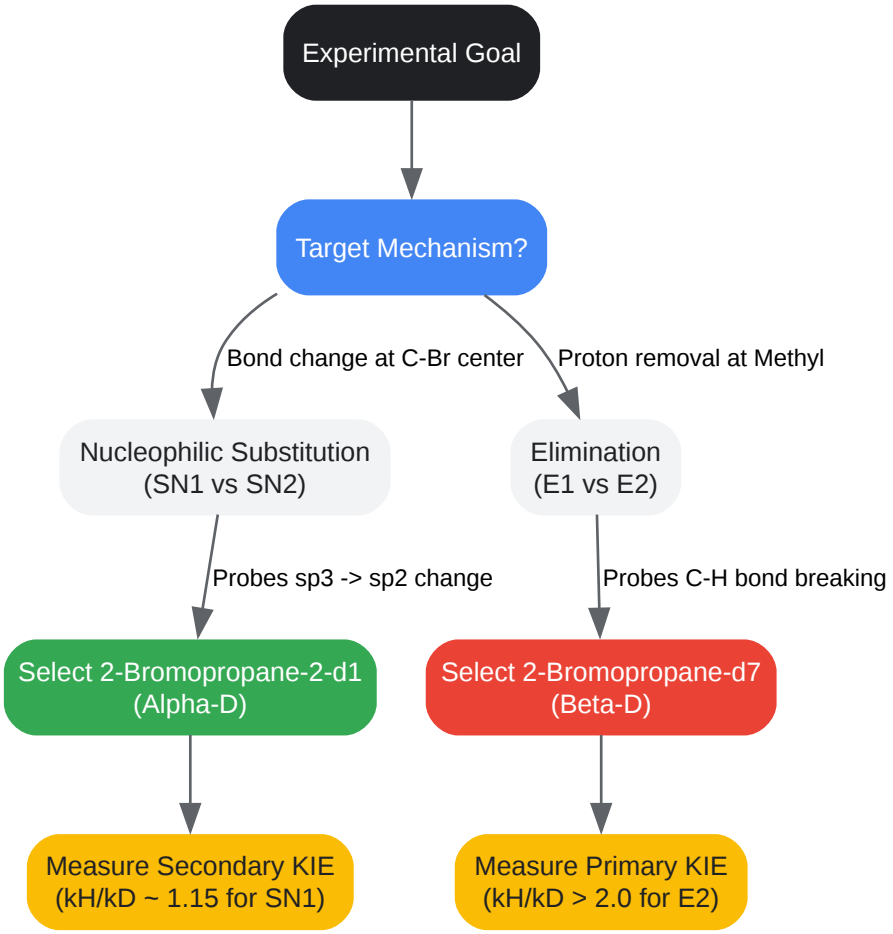
This isotope places deuterium on the beta-carbons (methyl groups).

- Application: Investigating E2 Elimination mechanisms.
- Primary Deuterium KIE: In an E2 reaction, a base abstracts a beta-proton. Breaking a C-D bond requires significantly more activation energy than a C-H bond due to the lower ZPE of C-D.
- Interpretation: A large KIE (

) confirms that the C-H(D) bond is breaking in the rate-determining step, validating a concerted E2 mechanism.

Figure 1: Mechanistic Decision Logic for Isotope Selection

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Caption: Decision tree for selecting d1 vs. d7 isotopes based on the reaction mechanism (Substitution vs. Elimination) under investigation.

Synthesis and Manufacturing Protocols

High-purity synthesis of these isotopologues requires specific deuterated precursors. The standard industrial route involves the bromination of the corresponding alcohol using Phosphorus Tribromide (

).

Protocol: General Synthesis via

Reagents:

- For d1: Propan-2-d1-2-ol (Isopropanol-d1).[1]

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- For d7: Propan-d8-2-ol (Isopropanol-d8).[1]
- Brominating Agent: Phosphorus Tribromide (

).

Step-by-Step Workflow:

- Setup: Equip a 3-neck round-bottom flask with a dropping funnel, reflux condenser, and calcium chloride drying tube. Maintain an inert atmosphere (

  or

).
- Chilling: Cool the deuterated alcohol (1.0 eq) to -10°C to control the exothermic reaction.
- Addition: Add

  (0.35 eq) dropwise over 60 minutes.
  - Reaction:

    [1]
- Reflux: Allow to warm to room temperature, then reflux gently for 2–4 hours.
- Distillation: Distill the product directly from the reaction mixture (BP ~59°C).
- Purification: Wash the distillate with cold

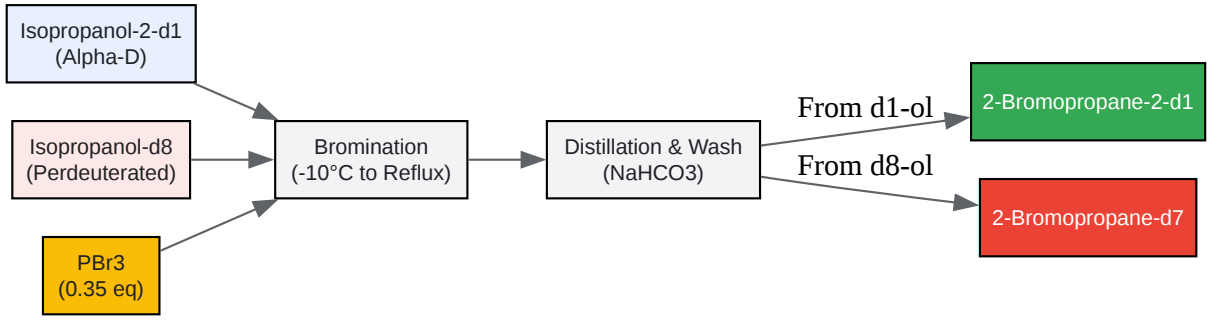
  (aq) to remove acid traces, then water. Dry over

  .
- Validation: Confirm isotopic purity via

  -NMR (disappearance of specific signals) and MS.

Figure 2: Synthesis Pathway Visualization

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Caption: Parallel synthesis workflows for d1 and d7 isotopologues using PBr3 bromination of specific alcohol precursors.

Applications in Drug Development[8]

In pharmaceutical research, these isotopes are not merely reagents but strategic tools for "Deuterium Switching."

Metabolic Stability (The "Deuterium Switch"): Cytochrome P450 enzymes often oxidize alkyl chains at the terminal methyl groups or the alpha-carbon.

- Use of d7: Introducing a fully deuterated isopropyl group (using 2-bromopropane-d7 as the alkylating agent) can significantly increase the metabolic half-life of a drug candidate.[1] The C-D bond is stronger than the C-H bond, resisting oxidative cleavage (Primary KIE in metabolism).[4]

- Use of d1: Less common for metabolic stabilization but useful if the metabolic soft-spot is specifically the methine hydrogen.

Analytical Standards:

- 2-Bromopropane-d7 is the industry standard internal reference for quantifying isopropyl bromide impurities in pharmaceutical intermediates using GC-MS.[1] The +7 Da mass shift provides clear separation from the analyte signals.

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